

Phyllospadine: An Obscure Marine Alkaloid with Undetermined Biological Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phyllospadine*

Cat. No.: *B1677764*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Phyllospadine is a natural flavonoidal alkaloid that has been identified and isolated. Despite its characterization, a comprehensive understanding of its biological activities and potential therapeutic applications remains elusive. This document serves to consolidate the currently available information on **Phyllospadine** and highlight the significant gaps in the scientific literature regarding its pharmacological properties.

Chemical Identity and Source

Phyllospadine is a distinct chemical entity with the molecular formula $C_{21}H_{21}NO_6$. It is classified as a trihydroxyflavone, substituted with hydroxy groups at positions 5, 7, and 4', a methoxy group at position 6, and a 1-methylpyrrolidin-2-yl group at position 8.

This compound is not of terrestrial origin, a common source for many well-studied alkaloids. Instead, **Phyllospadine** was first isolated from the sea-grass *Phyllospadix iwatensis*.^[1] This marine angiosperm is found in the coastal areas of Northeast Asia. The initial discovery and characterization of **Phyllospadine** were reported in 1980.

Review of Biological Activities: A Notable Lack of Data

A thorough and extensive review of scientific databases and literature reveals a significant and surprising absence of studies on the biological activities of **Phyllospadine**. While the chemical structure and origin have been documented, there is a profound lack of publicly available research investigating its potential pharmacological effects.

As a result, it is not possible to provide an in-depth technical guide on the following aspects as requested:

- **Potential Biological Activities:** There are no published studies detailing any anti-inflammatory, anti-cancer, neuroprotective, or other biological effects of **Phyllospadine**.
- **Quantitative Data:** Consequently, there is no quantitative data, such as IC50 or EC50 values, to summarize in tabular form.
- **Experimental Protocols:** Without any documented experiments, a description of methodologies is not feasible.
- **Signaling Pathways:** The molecular targets and signaling pathways modulated by **Phyllospadine** remain uninvestigated.

Future Directions and Conclusion

The unique structure of **Phyllospadine**, a flavonoidal alkaloid from a marine source, suggests that it could possess interesting biological properties. Flavonoids and alkaloids are two classes of natural products well-known for their diverse pharmacological activities. The marine environment is also a rich source of novel compounds with therapeutic potential.

Therefore, **Phyllospadine** represents an unexplored frontier in natural product research. There is a clear need for foundational research to determine its bioactivity profile. Initial in vitro screening against a panel of cancer cell lines, inflammatory markers, and neurological targets could provide the first insights into its potential.

In conclusion, while **Phyllospadine** is a known natural product, the scientific community has yet to explore its biological potential. For researchers and drug development professionals, this presents a unique opportunity to investigate a novel chemical entity. However, at present, the lack of data prevents the creation of a comprehensive technical guide on its biological

activities. Further primary research is essential to unlock the potential of this marine-derived compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sulfated Flavonoids from Phyllospadix (Zosteraceae) Taxa from Baja California, Mexico - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Phyllospadine: An Obscure Marine Alkaloid with Undetermined Biological Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677764#potential-biological-activities-of-phylospadine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com